

# An In-depth Technical Guide to 4-Bromo-3-methylbenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Bromo-3-methylbenzaldehyde**

Cat. No.: **B1279091**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-bromo-3-methylbenzaldehyde**, a key chemical intermediate in various fields of chemical synthesis and drug discovery. This document outlines its chemical properties, spectroscopic data, safety and handling protocols, and common synthetic routes.

## Chemical and Physical Properties

**4-Bromo-3-methylbenzaldehyde** is a substituted aromatic aldehyde that serves as a versatile building block in organic synthesis.<sup>[1][2]</sup> It presents as a white to off-white solid or a colorless to white oil and is characterized by the presence of a bromine atom and a methyl group on the benzaldehyde ring.<sup>[1][3]</sup> While sparingly soluble in water, it dissolves in common organic solvents like ethyl acetate and chloroform.<sup>[3]</sup>

Property	Value	Source
IUPAC Name	4-bromo-3-methylbenzaldehyde	<a href="#">[4]</a>
CAS Number	78775-11-8	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Weight	199.04 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	114-116 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	262 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Appearance	White to off-white solid or colorless to white oil	<a href="#">[1]</a> <a href="#">[3]</a>

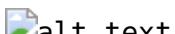
## Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a critical tool for the structural elucidation of **4-bromo-3-methylbenzaldehyde**.

Spectroscopic Data	Description	Source
<sup>1</sup> H NMR	The aldehydic proton characteristically appears as a singlet at a downfield chemical shift of approximately $\delta$ 9.94-9.95 ppm due to the deshielding effect of the carbonyl group.[1]	[1]
<sup>13</sup> C NMR	Provides information on the carbon framework of the molecule.	[1]
Mass Spectrometry	Confirms the molecular weight and fragmentation pattern.	
Infrared (IR) Spectroscopy	Shows characteristic absorption bands for the aldehyde C-H and C=O stretches.	

## Safety and Handling

**4-Bromo-3-methylbenzaldehyde** is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[4][7] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection, should be worn when handling this compound.[7] Work should be conducted in a well-ventilated area or a fume hood.[1]

GHS Pictogram	Hazard Class	Hazard Statement
	Acute toxicity (oral), Skin irritation, Eye irritation, Specific target organ toxicity — single exposure (respiratory tract irritation)	H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation

Data sourced from PubChem and commercial supplier safety data sheets.[\[4\]](#)[\[7\]](#)

## Synthesis of 4-Bromo-3-methylbenzaldehyde

Several synthetic routes to **4-bromo-3-methylbenzaldehyde** have been reported. A common and effective method involves the oxidation of the corresponding alcohol, (4-bromo-3-methylphenyl)methanol.

### Experimental Protocol: Oxidation of (4-bromo-3-methylphenyl)methanol

This protocol describes the synthesis of **4-bromo-3-methylbenzaldehyde** via the oxidation of (4-bromo-3-methylphenyl)methanol using manganese dioxide.

#### Materials:

- (4-bromo-3-methylphenyl)methanol
- Dichloromethane (DCM)
- Manganese dioxide ( $\text{MnO}_2$ )
- Filtration apparatus
- Rotary evaporator

#### Procedure:

- Dissolve (4-bromo-3-methylphenyl)methanol (1 equivalent) in dichloromethane at room temperature.
- Add manganese dioxide (10 equivalents) to the solution.
- Stir the reaction mixture vigorously at room temperature for 12 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the solid manganese dioxide.

- Wash the solid residue with dichloromethane.
- Combine the filtrate and washings and concentrate under reduced pressure using a rotary evaporator to yield **4-bromo-3-methylbenzaldehyde**.<sup>[8]</sup>

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 4-Bromo-3-methylbenzaldehyde | 78775-11-8 [smolecule.com]
- 2. 4-Bromo-3-methylbenzaldehyde | 78775-11-8 | FB68056 [biosynth.com]
- 3. Page loading... [guidechem.com]
- 4. 4-Bromo-3-methylbenzaldehyde | C8H7BrO | CID 10921521 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemscene.com [chemscene.com]
- 6. lookchem.com [lookchem.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. 4-BROMO-3-METHYL-BENZALDEHYDE | 78775-11-8 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-3-methylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1279091#4-bromo-3-methylbenzaldehyde-iupac-name>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)